

# Application Note and Protocol: Preparation of Fenuron-d5 Stock Solutions

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## Compound of Interest

Compound Name: Fenuron-d5

Cat. No.: B580820

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Fenuron-d5**, the deuterated analog of the herbicide Fenuron, is a critical internal standard for quantitative analysis in various matrices. Its use in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) assays allows for accurate quantification of Fenuron by correcting for matrix effects and variations in sample preparation and instrument response. This document provides a detailed protocol for the preparation of **Fenuron-d5** stock solutions to ensure accuracy and consistency in experimental results.

## Quantitative Data Summary

A summary of the physicochemical properties of **Fenuron-d5** is presented in the table below. This information is essential for the accurate preparation and storage of stock solutions.

Property	Value	Source(s)
Chemical Name	1,1-dimethyl-3-(phenyl-d5)urea	[1][2][3]
Synonyms	N,N-Dimethyl-N'-(phenyl-d5)urea	[4]
CAS Number	1219802-06-8	[1][2][4]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub> O	[5]
Molecular Weight	169.24 g/mol	[2][4]
Physical Form	Solid, White to Off-White	[1]
Melting Point	131-134°C	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]
Isotopic Enrichment	≥98 atom % D	[4]
Storage Conditions	-20°C Freezer for solid, Room temperature for solutions	[1][2][4]
Stability	Stable under recommended storage conditions	[4]

## Experimental Protocol: Preparation of a 1 mg/mL Primary Stock Solution

This protocol describes the preparation of a 1 mg/mL primary stock solution of **Fenuron-d5** in methanol. Methanol is chosen as the solvent due to the indicated solubility and its compatibility with common analytical techniques.

Materials and Equipment:

- **Fenuron-d5** solid (≥98% purity)
- Methanol (LC-MS grade or equivalent)

- Analytical balance (readable to at least 0.01 mg)
- 10 mL volumetric flask (Class A)
- Spatula
- Weighing paper or boat
- Pipettes and appropriate tips
- Vortex mixer
- Sonicator (optional)
- Amber glass vial for storage

Procedure:

- Preparation: Ensure all glassware is clean and dry. Allow the container of **Fenuron-d5** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh approximately 10 mg of **Fenuron-d5** solid onto a weighing paper or boat using an analytical balance. Record the exact weight.
- Dissolution:
  - Carefully transfer the weighed **Fenuron-d5** into a 10 mL volumetric flask.
  - Add approximately 5-7 mL of methanol to the flask.
  - Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer for a few seconds or sonicate for 2-5 minutes to ensure complete dissolution.
- Dilution to Volume:
  - Once the solid is completely dissolved, add methanol to the flask until the bottom of the meniscus is level with the calibration mark.
  - Cap the flask and invert it 15-20 times to ensure the solution is homogeneous.

- Calculation of Exact Concentration: Calculate the precise concentration of the stock solution based on the actual weight of **Fenuron-d5** used.

$$\text{Concentration (mg/mL)} = (\text{Weight of Fenuron-d5 in mg}) / (\text{Volume of volumetric flask in mL})$$

- Storage: Transfer the prepared stock solution into a clearly labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and initials of the preparer. Store the solution at -20°C.<sup>[1]</sup>

## Preparation of Working Solutions

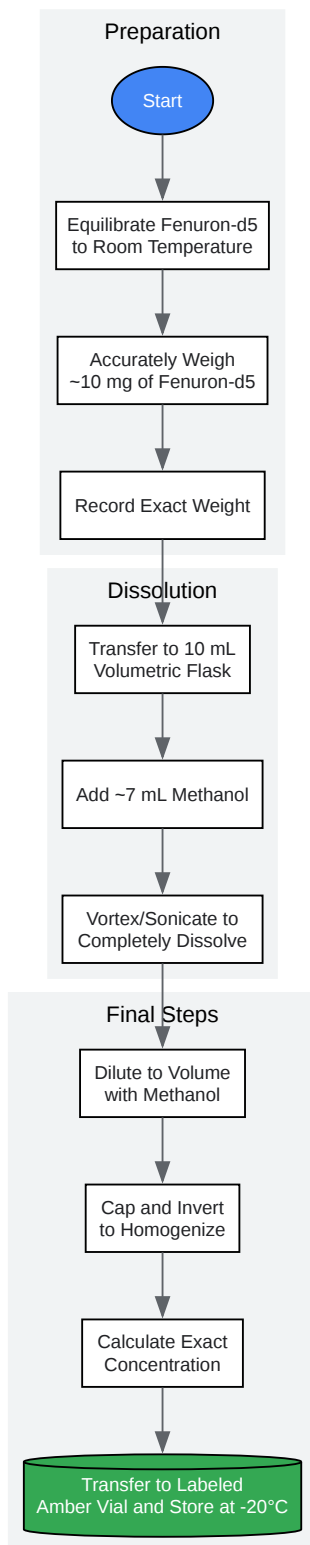
Working solutions of lower concentrations can be prepared by serial dilution of the primary stock solution.

Example: Preparation of a 10 µg/mL Working Solution:

- Allow the 1 mg/mL primary stock solution to equilibrate to room temperature.
- Pipette 100 µL of the 1 mg/mL primary stock solution into a 10 mL volumetric flask.
- Dilute to the mark with methanol.
- Cap and invert the flask multiple times to ensure thorough mixing.
- This will result in a 10 µg/mL working solution. Further dilutions can be made as required for the specific application.

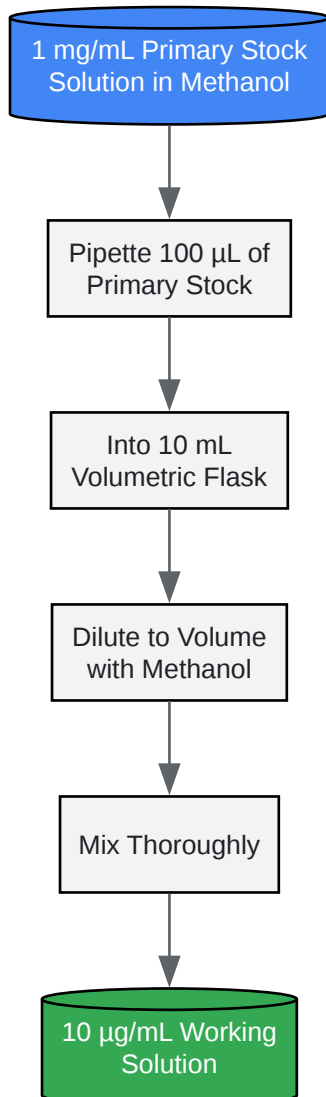
## Diagrams

## Workflow for Fenuron-d5 Stock Solution Preparation

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Caption: Workflow for the preparation of a **Fenuron-d5** primary stock solution.

## Serial Dilution Workflow Example



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Caption: Example of preparing a working solution via serial dilution.

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## References

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